

The Microbiological Profile of Antibacterial Agent 150 (Compound 5g): A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 150

Cat. No.: B12385777

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Introduction

Antibacterial agent 150, also identified as compound 5g, has emerged as a promising antimicrobial candidate with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, as well as certain fungi. This technical guide provides a comprehensive overview of the research applications of **Antibacterial agent 150** in microbiology, consolidating key quantitative data, detailing experimental protocols, and visualizing its proposed mechanisms of action.

Data Presentation: Antimicrobial Activity

The antimicrobial efficacy of **Antibacterial agent 150** (compound 5g) has been quantified through the determination of Minimum Inhibitory Concentration (MIC) values against a range of microorganisms. The data, compiled from multiple studies, is presented below for comparative analysis.

Microorganism	Strain	MIC (µg/mL)	Reference
Gram-Positive Bacteria			
Staphylococcus aureus	ATCC 29213	32	[1]
Staphylococcus aureus	Clinical Isolate	11.3 ± 2.38	[2]
Bacillus cereus	-	31.25	[3]
Enterococcus faecalis	ATCC 29212	>256	[1]
Gram-Negative Bacteria			
Escherichia coli	ATCC 25922	>256	[1]
Pseudomonas aeruginosa	ATCC 27853	32	[1]
Gram-Negative Bacteria	General	64-256	[4]
Fungi			
Candida albicans	ATCC 10231	128	[1]
Candida albicans	-	9 ± 3.17	[2]

Experimental Protocols

Synthesis of Antibacterial Agent 150 (Compound 5g)

Antibacterial agent 150, an indolizine-1-carbonitrile derivative, is synthesized via a novel one-pot, two-step tandem reaction. The general procedure involves a 1,3-dipolar cycloaddition reaction under ultrasound irradiation.[5]

Materials:

- Aromatic aldehyde derivatives

- Malononitrile
- 1-(2-(4-bromophenyl)-2-oxoethyl)-2-chloropyridin-1-ium bromide
- Triethylamine
- Acetonitrile

Procedure:

- A solution of the appropriate aromatic aldehyde and malononitrile in acetonitrile is irradiated with ultrasound at room temperature for approximately 5 minutes.
- To this mixture, 1-(2-(4-bromophenyl)-2-oxoethyl)-2-chloropyridin-1-ium bromide and triethylamine are added.
- The reaction mixture is then further irradiated with ultrasound at room temperature for 20-30 minutes.
- The progress of the reaction is monitored by thin-layer chromatography.
- Upon completion, the resulting precipitate is collected by filtration to yield the final product, compound 5g.

Antimicrobial Susceptibility Testing: Broth Microdilution Method

The Minimum Inhibitory Concentration (MIC) values were determined using the broth microdilution method, a standardized and widely used technique in microbiology.[3][6]

Materials:

- 96-well microtiter plates
- Mueller-Hinton Broth (MHB) or other appropriate growth media
- Bacterial or fungal inoculum standardized to 0.5 McFarland turbidity

- Stock solution of **Antibacterial agent 150** (compound 5g)

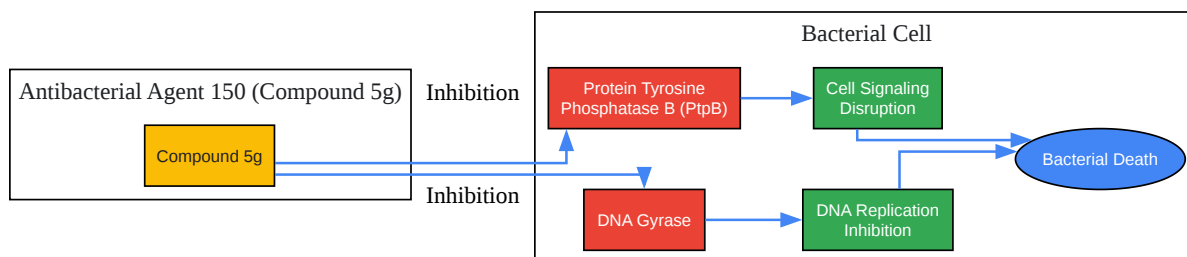
Procedure:

- A serial two-fold dilution of **Antibacterial agent 150** is prepared in the wells of a 96-well microtiter plate using the appropriate broth.
- Each well is then inoculated with the standardized microbial suspension.
- A positive control well (broth and inoculum without the agent) and a negative control well (broth only) are included on each plate.
- The plates are incubated at 37°C for 16-20 hours for bacteria, or under appropriate conditions for fungi.
- Following incubation, the plates are visually inspected for microbial growth (turbidity).
- The MIC is recorded as the lowest concentration of the agent that completely inhibits visible growth.

Mandatory Visualizations

Proposed Mechanisms of Action

The antibacterial activity of compound 5g is believed to be exerted through the inhibition of key bacterial enzymes. Molecular docking studies have suggested two primary targets: Protein Tyrosine Phosphatase B (PtpB) and DNA gyrase.

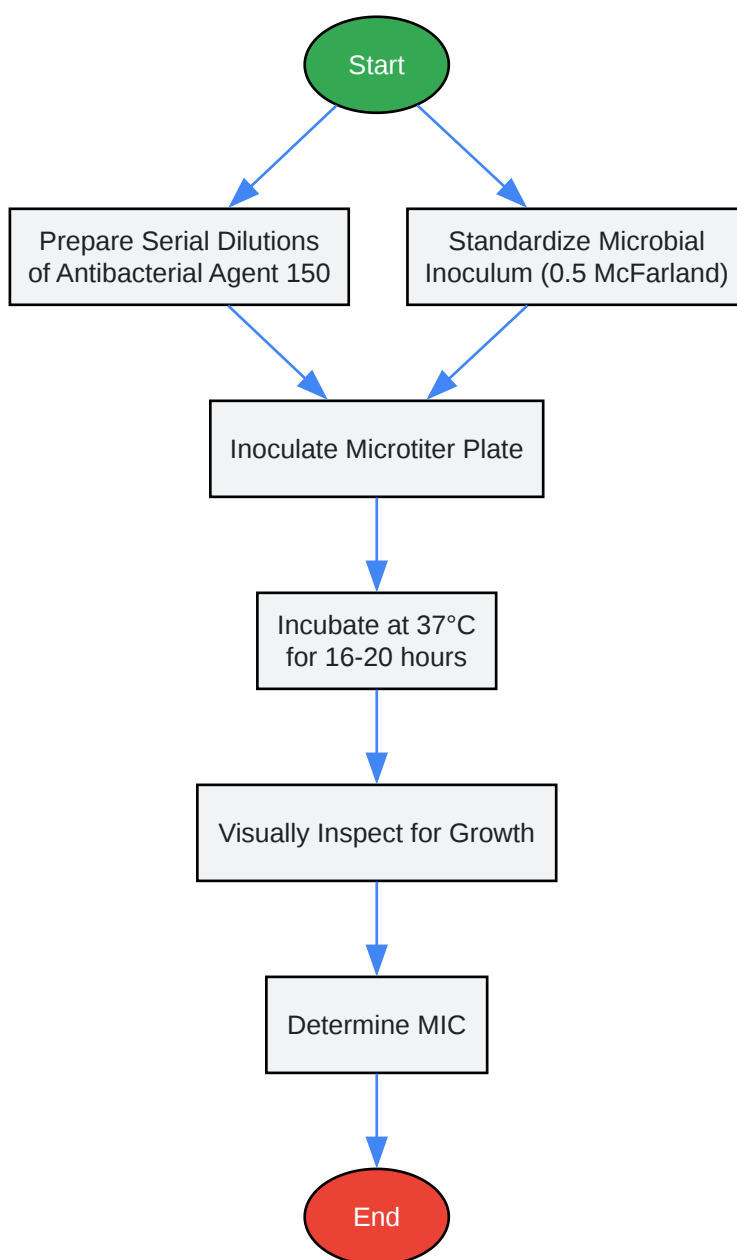


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Caption: Proposed inhibitory pathways of **Antibacterial agent 150**.

Experimental Workflow: Antimicrobial Susceptibility Testing

The workflow for determining the antimicrobial susceptibility of compound 5g using the broth microdilution method is a systematic process.



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